

4-Acetylmorpholine: A Comprehensive Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **4-Acetylmorpholine**, a versatile heterocyclic compound with significant applications in the pharmaceutical and agrochemical industries. This document outlines its core physicochemical properties, spectroscopic data, and a representative synthesis protocol.

Core Molecular Data

4-Acetylmorpholine, also known as N-acetylmorpholine, is a derivative of morpholine where an acetyl group is attached to the nitrogen atom.[1][2]



Identifier	Value	Source
IUPAC Name	1-morpholin-4-ylethanone	[3]
Synonyms	N-Acetylmorpholine, 1-(4- Morpholinyl)ethanone	[2][4][5]
CAS Number	1696-20-4	[4][5][6]
Molecular Formula	C ₆ H ₁₁ NO ₂	[3][4][5]
Molecular Weight	129.16 g/mol	[3][5][6][7][8]
SMILES	CC(=O)N1CCOCC1	[6][9]
InChI Key	KYWXRBNOYGGPIZ- UHFFFAOYSA-N	[4][6][10]

Physicochemical Properties

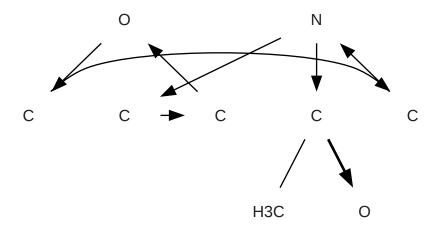
4-Acetylmorpholine is typically a colorless to light yellow, clear liquid at room temperature.[7] [8][11] Its key physical and chemical properties are summarized below.

Property	Value	Conditions
Appearance	Colorless to slightly yellow clear liquid	[7]
Density	1.116 g/mL	at 25 °C[6][11]
Melting Point	9 - 14 °C	[6][7][8][11]
Boiling Point	208 - 245.5 °C	[7][8][11]
Flash Point	122 °C	closed cup[6][8][9]
Refractive Index	1.483	at 20 °C[6][11]
Water Solubility	Miscible	[11][12]

Molecular Structure



The structure of **4-Acetylmorpholine** consists of a morpholine ring N-acylated with an acetyl group.



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Caption: 2D molecular structure of **4-Acetylmorpholine**.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of 4-Acetylmorpholine.

Spectroscopic Technique	Key Features
¹H NMR	Data available, typically showing signals for the acetyl methyl protons and the two distinct sets of methylene protons on the morpholine ring.
¹³ C NMR	Spectra have been recorded and are available for reference.[10]
IR Spectroscopy	Characteristic strong absorption band for the amide carbonyl (C=O) group.
Mass Spectrometry	GC-MS data is available, showing the molecular ion peak and characteristic fragmentation patterns.[3]
Raman Spectroscopy	Spectra are available for this compound.[3]



Synthesis Protocol

Reaction: Acetylation of Morpholine

A common method for the synthesis of **4-Acetylmorpholine** is the acetylation of morpholine.[1] This can be achieved using reagents such as acetyl chloride or acetic anhydride.[1]

Experimental Workflow:

Caption: General workflow for the synthesis of **4-Acetylmorpholine**.

Detailed Methodology:

- Reactant Preparation: Morpholine is dissolved in a suitable aprotic solvent.
- Acylation: Acetic anhydride or acetyl chloride is added dropwise to the morpholine solution, often under cooled conditions to control the exothermic reaction. A base may be used to neutralize the acid byproduct.
- Reaction Monitoring: The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup: Once the reaction is complete, the mixture is typically washed with water and/or a
 mild basic solution to remove unreacted starting materials and byproducts.
- Purification: The crude product is purified by distillation under reduced pressure to yield pure **4-Acetylmorpholine**.

Applications

4-Acetylmorpholine serves as a key intermediate in the synthesis of various fine chemicals.[7] It is particularly important in the production of agrochemicals, such as the fungicides dimethomorph and flumorph.[12] Additionally, it finds use in the pharmaceutical industry for the development of analgesics and anti-inflammatory agents.[7] Its properties also make it a useful building block in polymer chemistry.[7]



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